

Difference between Amoxicillin dimer and Amoxicillin trimer

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Compound of Interest

Compound Name: *Amoxicillin Dimer (penicilloic acid form)*

Cat. No.: *B12319973*

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Technical Guide: Amoxicillin Dimer vs. Trimer Structural Identification, Formation Mechanisms, and Immunogenic Risk[1]

Executive Summary

In the development and quality control of beta-lactam antibiotics, the characterization of high molecular weight impurities (HMWIs) is critical due to their direct link to drug immunogenicity.[1] For Amoxicillin, the primary oligomeric impurities are the dimer (Pharmacopoeial Impurity J) and the trimer.

While both are formed via the nucleophilic attack of the free amino group on the beta-lactam ring, they differ significantly in their physicochemical properties, chromatographic behavior, and potential to elicit anaphylactic reactions.[1] This guide provides a definitive technical comparison to support risk assessment and analytical method validation.

Chemical Identity & Structural Distinction[1][2][3]

The oligomerization of amoxicillin is a self-catalyzed process driven by the high reactivity of the strained beta-lactam ring and the nucleophilicity of the side-chain amino group.

2.1 Comparative Physicochemical Profile[2]

Feature	Amoxicillin Monomer	Amoxicillin Linear Dimer	Amoxicillin Linear Trimer
Pharmacopoeial Designation	API	EP Impurity J (USP Related Compound J)	Oligomer (Often grouped with J)
CAS Number	26787-78-0	73590-06-4	174391-69-6
Molecular Formula			
Molecular Weight	365.4 Da	~730.8 Da	~1096.2 Da
Key Structural Feature	Intact -lactam ring	One open -lactam ring (penicilloic acid moiety)	Two open -lactam rings
Solubility	Sparingly soluble in water	Soluble in dilute acid/base	Variable; tends to precipitate at neutral pH

2.2 Structural Nomenclature

- Linear Dimer (Impurity J): Formed when the free amino group of one amoxicillin molecule attacks the beta-lactam carbonyl of a second molecule.[1] This results in the opening of the beta-lactam ring of the second molecule, forming a penicilloic acid derivative.[3]
- Cyclic Dimer (Impurity C): Also known as Amoxicillin Diketopiperazine.[1] This is distinct from the linear dimer and is formed via an intramolecular cyclization or condensation of the linear dimer. It is generally less immunogenic than the linear forms but serves as a marker of degradation.
- Linear Trimer: Formed when the amino group of a third amoxicillin molecule attacks the intact beta-lactam ring of the linear dimer.

Mechanism of Formation

The formation of dimers and trimers follows a step-growth polymerization mechanism. This reaction is pH-dependent, accelerated in concentrated solutions, and catalyzed by the presence of moisture.[1]

3.1 The Nucleophilic Pathway

- Initiation: The nucleophilic nitrogen () of Molecule A attacks the electrophilic carbonyl carbon () of Molecule B.[1][3]
- Ring Opening: The strain in the 4-membered beta-lactam ring is relieved, breaking the amide bond and forming a linear dimer with a terminal carboxylic acid.
- Propagation: The free amino group of Molecule C attacks the remaining intact beta-lactam ring of the Dimer (Molecule A unit), forming a Trimer.

3.2 Pathway Visualization

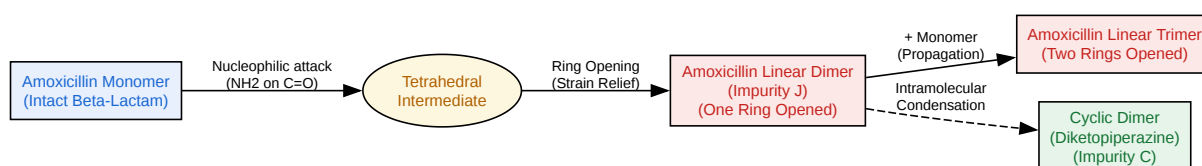


Figure 1: Step-growth polymerization pathway of Amoxicillin.

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Figure 1: The step-growth polymerization pathway showing the conversion of monomer to linear dimer and trimer via beta-lactam ring opening.[1][3]

Analytical Profiling & Detection

Differentiating the dimer and trimer requires high-resolution chromatography. While Mass Spectrometry (MS) provides definitive identification based on m/z , routine QC relies on Relative

Retention Times (RRT) in HPLC.[1]

4.1 Standardized HPLC Protocol (EP/USP Aligned)

This protocol is designed to separate the monomer from its oligomeric impurities.[1]

- Column: C18 (Octadecylsilyl silica gel),
mm,
packing (e.g., Inertsil ODS-3 or equivalent).[1]
- Mobile Phase A: Buffer solution pH 5.0 (0.2 M
adjusted with NaOH) : Acetonitrile (99:1 v/v).
- Mobile Phase B: Buffer solution pH 5.0 : Acetonitrile (80:20 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Elution Event
0	92	8	Equilibration
(Main Peak)	92	8	Amoxicillin Elution
to	92	8	Gradient Ramp
	0	100	
to	0	100	Wash (HMWI Elution)

4.2 Identification Criteria

In this chromatographic system, the oligomers elute significantly later than the monomer due to increased hydrophobicity and molecular size.

- Amoxicillin Monomer:

min (Reference).[\[1\]](#)

- Impurity C (Cyclic Dimer): RRT ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

.[\[1\]](#)

- Impurity J (Linear Dimer): RRT

.[\[1\]](#)

- Trimer (Oligomer): RRT ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

.[\[1\]](#)

Note: RRTs are approximate and specific to the gradient profile described in the European Pharmacopoeia (EP) monograph.

Immunotoxicology: The Hapten Hypothesis

The clinical significance of distinguishing dimers and trimers lies in their immunogenic potential. Beta-lactam allergy is primarily mediated by the formation of hapten-carrier complexes.

5.1 Mechanism of Sensitization

- Haptenization: The strained beta-lactam ring opens and covalently binds to serum proteins (e.g., Human Serum Albumin) via lysine residues.[\[1\]](#)
- Pre-Haptenized Species: The Linear Dimer and Trimer are essentially "pre-haptenized" antigens. They already contain the open-ring penicilloic acid structure necessary for binding or cross-linking.
- Multivalency & Cross-linking:
 - Monomers are univalent and typically require protein binding to trigger an immune response.

- Dimers are bivalent.
- Trimers are trivalent.
- Risk: The Trimer is significantly more potent at cross-linking IgE antibodies on the surface of mast cells than the dimer or monomer. This cross-linking is the molecular trigger for degranulation and anaphylaxis.

5.2 Regulatory Limits

Due to this risk, pharmacopoeias set strict limits on these specific impurities.

- EP Limit (Impurity J): Typically NMT 1.0% (check specific monograph version as limits can vary between 0.2% and 1.0% depending on the product type).
- Any Other Impurity: NMT 0.2%.

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